

# Essential Safety and Handling Guide for 6-Methyl-5-hepten-2-one

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## Compound of Interest

Compound Name: 5-Hepten-2-one

Cat. No.: B3045438

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Chemical Identifier: 6-Methyl-**5-hepten-2-one** CAS Number: 110-93-0 Molecular Formula:  $C_8H_{14}O$ <sup>[1][2]</sup>

This guide provides crucial safety protocols and logistical plans for the handling and disposal of 6-Methyl-**5-hepten-2-one**, tailored for laboratory and research professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

## Hazard Summary

6-Methyl-**5-hepten-2-one** is a flammable liquid and vapor.<sup>[2]</sup> It may cause respiratory irritation and is harmful to aquatic life with long-lasting effects.<sup>[2][3]</sup> The chemical, physical, and toxicological properties have not been fully investigated.<sup>[2][3]</sup>

Signal Word: Warning<sup>[2][4]</sup>

Hazard Statements:

- H226: Flammable liquid and vapor.<sup>[2]</sup>
- H412: Harmful to aquatic life with long lasting effects.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure. The following table summarizes the recommended equipment for handling 6-Methyl-**5-hepten-2-one**.

Body Part	Personal Protective Equipment	Material/Type Recommendation
Hands	Chemical-resistant gloves	While specific breakthrough data is not available, general guidance for ketones suggests Butyl rubber or Viton® for prolonged contact. Nitrile gloves may offer short-term splash protection but must be replaced immediately upon contamination. Always inspect gloves for integrity before use. <a href="#">[5]</a>
Eyes	Safety goggles or face shield	Chemical splash goggles compliant with ANSI Z87.1 standards are required. A face shield should be worn over safety glasses when there is a significant risk of splashing. <a href="#">[2]</a> <a href="#">[5]</a>
Body	Laboratory coat or chemical-resistant apron	A flame-retardant lab coat is recommended. For larger volumes or tasks with a higher splash potential, a chemical-resistant apron should be worn over the lab coat. <a href="#">[5]</a>
Respiratory	Fume hood or respirator	All handling of 6-Methyl-5-hepten-2-one should occur within a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved

respirator with organic vapor cartridges is necessary.[\[2\]](#)[\[5\]](#)

Feet

Closed-toe shoes

Leather or other chemical-resistant shoes that completely cover the foot are required.[\[5\]](#)

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Verify that a certified chemical fume hood is operational.
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[5\]](#)
- Keep a spill kit rated for flammable liquids nearby. The kit should contain an inert absorbent material such as sand, silica gel, or a universal binder.[\[4\]](#)
- Remove all potential ignition sources from the work area, including open flames, hot surfaces, and spark-producing equipment.[\[2\]](#)[\[4\]](#) Use explosion-proof electrical and ventilating equipment.[\[2\]](#)[\[4\]](#)

### 2. Donning PPE:

- Put on a lab coat, followed by safety goggles and any additional face protection.
- Don the appropriate chemical-resistant gloves, ensuring a proper fit.

### 3. Chemical Handling:

- Conduct all transfers and manipulations of 6-Methyl-**5-hepten-2-one** inside the fume hood.
- Use only non-sparking tools.[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed when not in use to prevent vapor release.[\[2\]](#)
- Ground and bond containers when transferring the chemical to prevent static discharge.[\[2\]](#)[\[4\]](#)

#### 4. Post-Handling:

- Properly seal all containers of 6-Methyl-**5-hepten-2-one**.
- Decontaminate the work surface within the fume hood.
- Remove gloves using a technique that avoids touching the outer surface and dispose of them as contaminated waste.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling is complete.[\[2\]](#)

#### 5. Storage:

- Store in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[2\]](#)[\[6\]](#)
- Keep containers tightly closed and properly labeled.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[4\]](#)

## Disposal Plan

#### 1. Waste Segregation:

- Liquid Waste: Collect all unused 6-Methyl-**5-hepten-2-one** and solutions containing it in a dedicated, labeled, and sealed hazardous waste container.
- Contaminated Solids: All disposable items that have come into contact with the chemical, including gloves, absorbent pads, and pipette tips, must be collected in a separate, clearly labeled hazardous waste container.

#### 2. Disposal Procedure:

- Do not dispose of 6-Methyl-**5-hepten-2-one** down the drain, as it is harmful to aquatic life.[\[2\]](#)
- All waste must be disposed of through a licensed professional waste disposal service.[\[2\]](#)[\[3\]](#)
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[3\]](#)

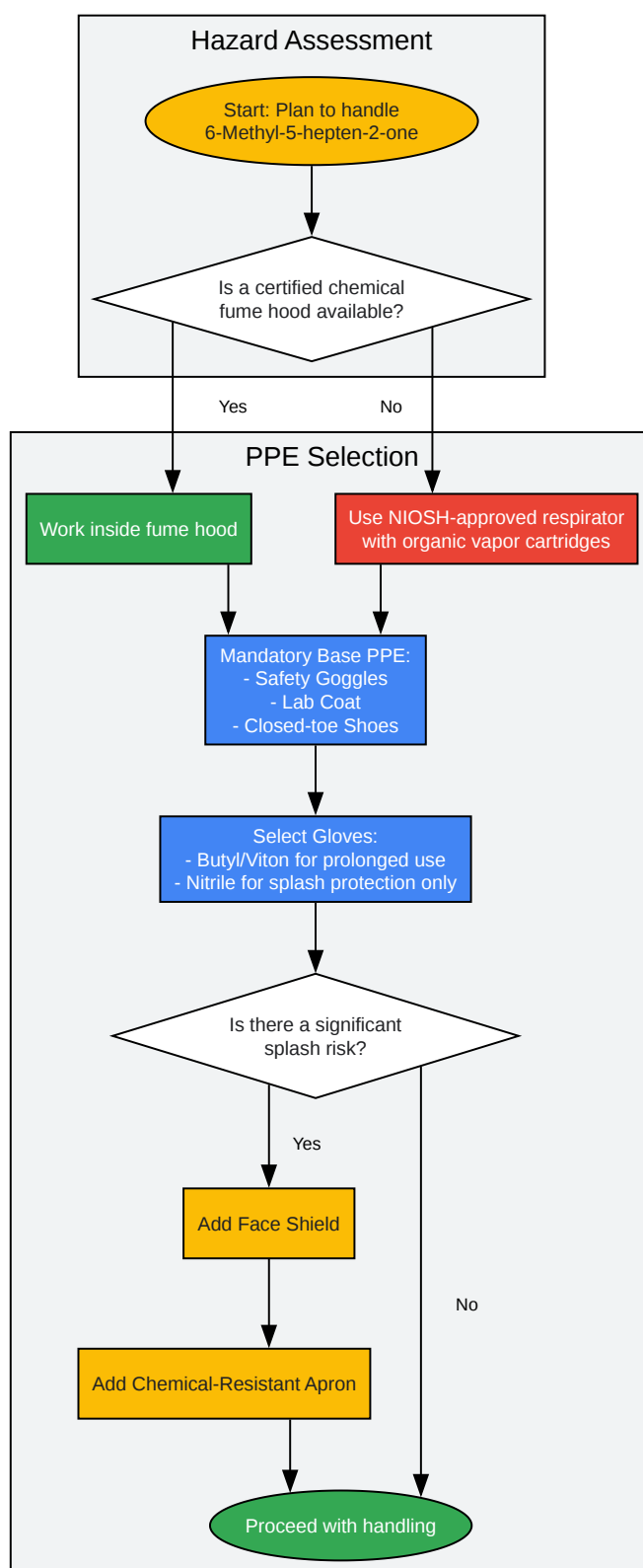
- Follow all local, state, and federal regulations for hazardous waste disposal.[4]

## Emergency Procedures

- Spill: In case of a spill, evacuate the area and remove all ignition sources.[2] Contain the spill using an inert absorbent material and collect it with non-sparking tools into a suitable container for disposal.[2][4]
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.[2] Do not use a solid stream of water as it may be ineffective.[2] Wear self-contained breathing apparatus when fighting the fire.[2]
- First Aid:
  - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[4]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[4]
  - Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[2]
  - In all cases of exposure, seek medical attention and show the Safety Data Sheet to the attending physician.[2][3][4]

## Visual Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when handling 6-Methyl-**5-hepten-2-one**.



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Caption: PPE selection workflow for handling 6-Methyl-5-hepten-2-one.

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